

Application Notes and Protocols: Volemitol in Metabolic Studies

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Compound of Interest

Compound Name: Volemitol

Cat. No.: B1209155

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Introduction

Volemitol, a naturally occurring seven-carbon sugar alcohol (heptitol), is found in various plants, fungi, and bacteria.[1] While its primary metabolic roles have been elucidated in plant species, particularly as a product of photosynthesis and a storage carbohydrate, its application in broader metabolic studies, especially in mammalian systems, remains a nascent field of investigation.[2] These application notes provide an overview of the known biochemistry of **Volemitol** and propose potential applications and detailed experimental protocols for its use in metabolic research, drawing parallels with the well-understood metabolism of other polyols.

Biochemical Profile

Property	Value	Reference
Systematic Name	D-glycero-D-manno-Heptitol	[1]
Molecular Formula	C7H16O7	[3]
Molecular Weight	212.20 g/mol	[3]
Solubility	Soluble in DMSO. To enhance solubility, warming to 37°C and sonication may be employed.	[4]
Stability	Store at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months) storage. Avoid repeated freeze-thaw cycles.	[4]

Potential Applications in Metabolic Research

Given the limited direct research on **Volemitol** in animal models, the following applications are proposed based on the known metabolism of other sugar alcohols and the unique seven-carbon structure of **Volemitol**.

- Investigation of the Polyol Pathway: **Volemitol** can be used as a novel substrate to probe the activity and substrate specificity of aldose reductase and sorbitol dehydrogenase, the key enzymes of the polyol pathway.[5][6][7] This pathway is implicated in the pathophysiology of diabetic complications.[5][7]
- Gut Microbiome Modulation: As many polyols are poorly absorbed in the small intestine and are fermented by the gut microbiota, **Volemitol** could be investigated for its prebiotic potential and its effects on the composition and metabolic output of the gut microbiome.[8]
- Metabolic Tracer Studies: Stable isotope-labeled **Volemitol** (e.g., ¹³C₇-**Volemitol**) can be synthesized and used as a tracer to follow its metabolic fate in various biological systems, providing insights into novel metabolic pathways.[9][10][11]
- Cellular Energy Metabolism: As a carbohydrate source, **Volemitol**'s ability to be metabolized by different cell types and its impact on cellular energy homeostasis (e.g., ATP production,

NAD⁺/NADH ratio) can be explored.

Experimental Protocols

The following are detailed, generalized protocols that can be adapted for the study of **Volemitol** in various metabolic contexts.

Protocol 1: In Vitro Assessment of Volemitol Metabolism in Mammalian Cells

Objective: To determine if **Volemitol** is metabolized by mammalian cells and to assess its effect on the polyol pathway.

Materials:

- Mammalian cell line of interest (e.g., retinal pericytes, renal mesangial cells)
- **Volemitol** (powder)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate Buffered Saline (PBS)
- Cell lysis buffer
- Kits for measuring sorbitol and fructose
- LC-MS/MS system for polyol analysis

Procedure:

- Cell Culture: Culture the selected mammalian cell line to ~80% confluency in standard growth medium (e.g., DMEM with 10% FBS and 1% Penicillin-Streptomycin).

- **Volemitol Treatment:**
 - Prepare a stock solution of **Volemitol** in an appropriate solvent (e.g., DMSO, sterile water).
 - Dilute the stock solution in a serum-free medium to final concentrations (e.g., 1 mM, 5 mM, 10 mM). Include a vehicle control.
 - Wash the cells with PBS and incubate with the **Volemitol**-containing medium for various time points (e.g., 6, 12, 24 hours).
- **Sample Collection:**
 - At each time point, collect the cell culture supernatant.
 - Wash the cells twice with ice-cold PBS.
 - Lyse the cells using a suitable lysis buffer and collect the cell lysate.
- **Metabolite Analysis:**
 - Analyze the cell lysates and supernatants for the presence of **Volemitol** and its potential metabolites (e.g., the corresponding seven-carbon sugar or other intermediates) using LC-MS/MS.
 - Measure the intracellular concentrations of sorbitol and fructose using commercially available assay kits to assess any impact on the endogenous polyol pathway.

Data Presentation:

Treatment	Time (h)	Intracellular Volemitol (nmol/mg protein)	Intracellular Sorbitol (nmol/mg protein)	Intracellular Fructose (nmol/mg protein)
Vehicle Control	6			
	12			
	24			
1 mM Volemitol	6			
	12			
	24			
5 mM Volemitol	6			
	12			
	24			
10 mM Volemitol	6			
	12			
	24			

Protocol 2: In Vivo Investigation of Volemitol's Effect on the Gut Microbiome in a Mouse Model

Objective: To assess the impact of dietary **Volemitol** supplementation on the composition and function of the gut microbiome.

Materials:

- C57BL/6 mice (or other appropriate strain)
- Standard chow diet
- **Volemitol**-supplemented chow diet (e.g., 5% w/w)

- Metabolic cages
- Fecal sample collection tubes
- DNA extraction kit for fecal samples
- 16S rRNA gene sequencing platform
- GC-MS for Short-Chain Fatty Acid (SCFA) analysis

Procedure:

- Acclimatization: Acclimatize mice to individual housing in metabolic cages for one week on a standard chow diet.
- Dietary Intervention:
 - Divide mice into two groups: Control (standard chow) and **Volemitol** (chow supplemented with 5% **Volemitol**).
 - Provide diets and water ad libitum for a period of 4 weeks.
- Sample Collection:
 - Collect fresh fecal samples at baseline (week 0) and at the end of the study (week 4). Store immediately at -80°C.
 - Collect cecal contents at the end of the study for SCFA analysis.
- Microbiome Analysis:
 - Extract total DNA from fecal samples using a commercial kit.
 - Perform 16S rRNA gene sequencing to determine the bacterial community composition.
 - Analyze the sequencing data to identify changes in bacterial diversity and the relative abundance of different taxa.
- SCFA Analysis:

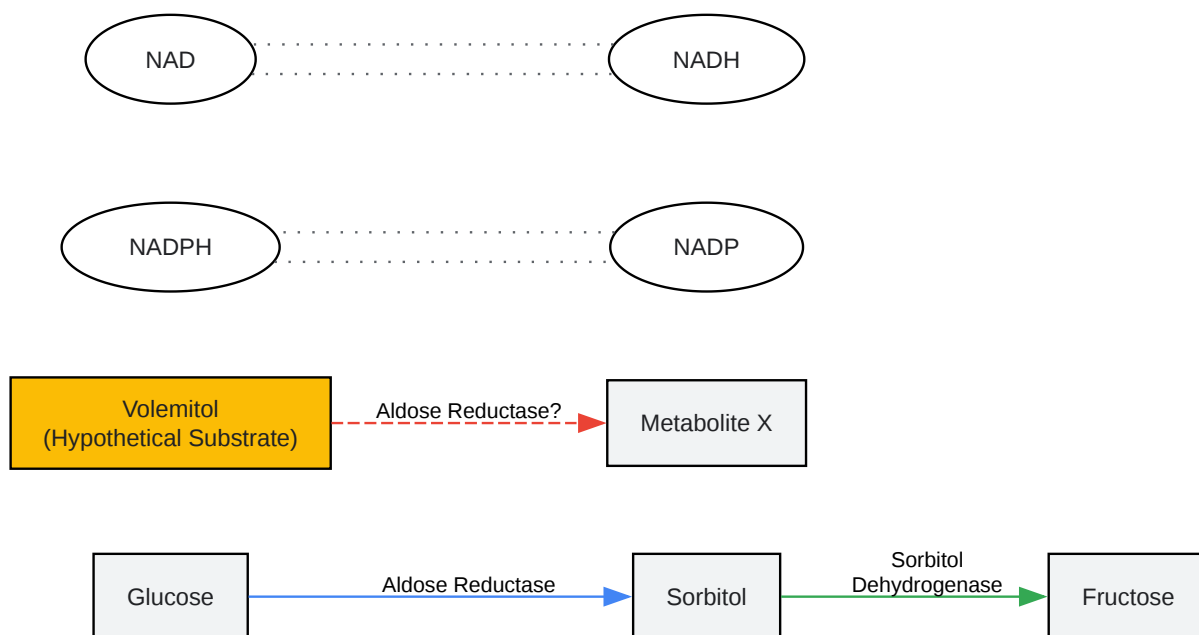
- Analyze the cecal contents for the concentrations of major SCFAs (acetate, propionate, butyrate) using GC-MS.

Data Presentation:

Group	Shannon Diversity Index (Week 4)	Relative Abundance of Bacteroidetes (%)	Relative Abundance of Firmicutes (%)	Cecal Acetate (μmol/g)	Cecal Propionate (μmol/g)	Cecal Butyrate (μmol/g)
Control						
Volemitol						

Visualizations

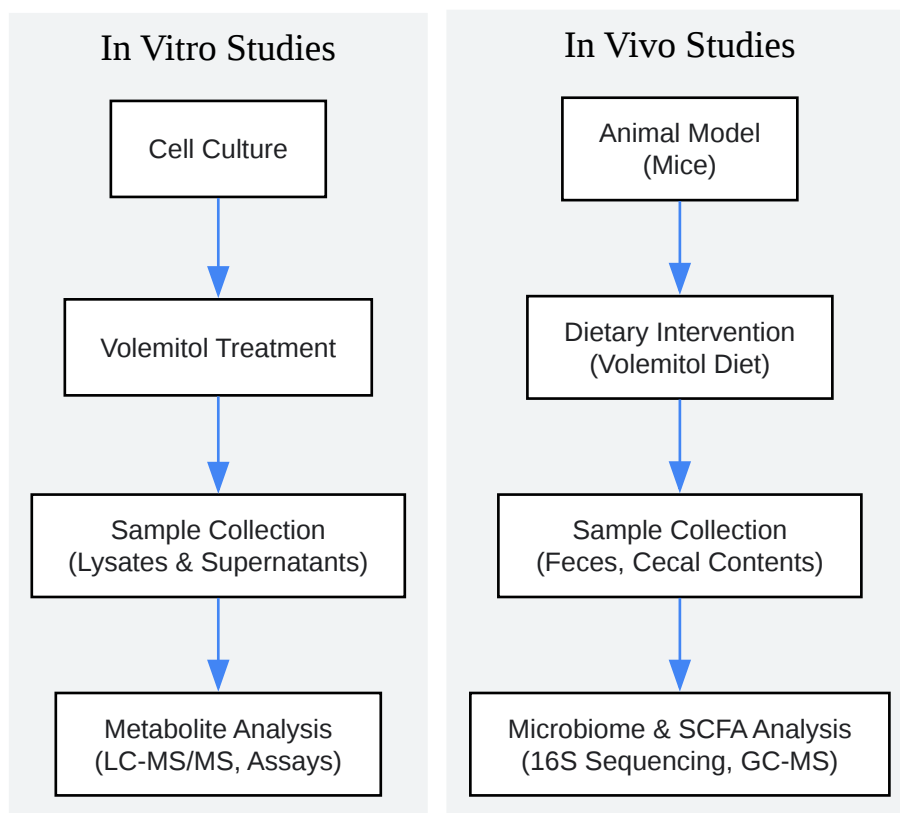
Signaling and Metabolic Pathways



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Caption: Hypothetical entry of **Volemitol** into the polyol pathway.

Experimental Workflow



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Caption: General experimental workflow for **Volemitol** metabolic studies.

Conclusion

Volemitol presents an interesting, yet understudied, molecule for metabolic research. While its role in plant physiology is established, its effects in mammalian systems are largely unknown. The proposed applications and protocols in these notes provide a framework for initiating investigations into the metabolic fate and physiological effects of **Volemitol**. Such studies could reveal novel insights into polyol metabolism, gut microbiome interactions, and cellular bioenergetics, with potential implications for drug development and nutritional science. Researchers are encouraged to adapt and optimize these generalized protocols to their specific experimental models and research questions.

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